

Enhancing ELISA Sensitivity: Application Notes and Protocols for Signal Enhancer Hikari

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Compound of Interest

Compound Name: *Signal Enhancer Hikari*

Cat. No.: *B1191876*

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Introduction

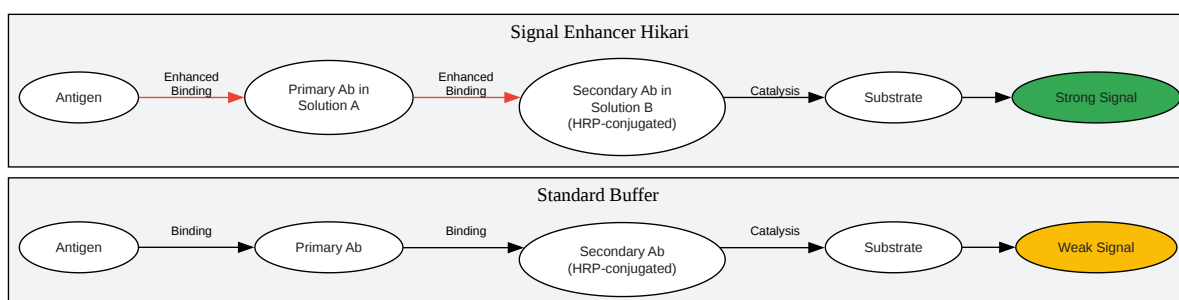
The Enzyme-Linked Immunosorbent Assay (ELISA) is a cornerstone technique for the detection and quantification of proteins and other antigens. However, challenges in sensitivity and high background can limit its effectiveness, particularly when analyzing low-abundance targets. **Signal Enhancer Hikari** is a reagent system designed to overcome these limitations by amplifying the signal intensity and reducing non-specific binding in immunoassays. This document provides detailed application notes and protocols for the effective use of **Signal Enhancer Hikari** in ELISA for sensitive detection.

Signal Enhancer Hikari is a ready-to-use kit, typically containing two components: Solution A for the dilution of the primary antibody and antigen, and Solution B for the dilution of the secondary antibody. By replacing standard diluents like PBS or TBS with these specialized solutions, researchers can achieve a several-fold to more than ten-fold increase in signal intensity without requiring additional steps in the standard ELISA workflow.

Principle of Signal Enhancement

While the precise formulation is proprietary, **Signal Enhancer Hikari** is designed to optimize the conditions for antigen-antibody interactions. This leads to more efficient binding of primary and secondary antibodies to their targets, resulting in a stronger signal output from the enzymatic reaction. Concurrently, components in the solutions help to minimize non-specific binding to the microplate surface, thereby lowering the background and improving the signal-to-noise ratio.

Below is a conceptual diagram illustrating the enhanced signal generation when using **Signal Enhancer Hikari** compared to a standard buffer.



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Caption: Conceptual diagram of signal enhancement.

Applications

Signal Enhancer Hikari is particularly beneficial for:

- Detection of low-abundance proteins: Such as cytokines, growth factors, and other biomarkers in complex biological samples like serum, plasma, and cell culture supernatants.
- Improving assay sensitivity: Allowing for the detection of picogram levels of an analyte.

- Reducing antibody consumption: The enhanced signal may allow for the use of more dilute antibody concentrations, thus conserving valuable reagents.
- Overcoming high background issues: Improving the clarity and reliability of results.

Experimental Data (Illustrative)

The following tables present hypothetical data to illustrate the potential improvement in ELISA performance when using **Signal Enhancer Hikari** compared to a standard Phosphate-Buffered Saline with Tween 20 (PBS-T) diluent for the detection of a model cytokine, Interleukin-6 (IL-6).

Table 1: Comparison of Standard Curve Performance

IL-6 Conc. (pg/mL)	OD (450nm) with PBS-T	OD (450nm) with Signal Enhancer Hikari
1000	2.58	3.85
500	1.85	3.21
250	1.12	2.45
125	0.65	1.68
62.5	0.38	0.95
31.25	0.21	0.52
15.63	0.13	0.28
0 (Blank)	0.08	0.09

Table 2: Analysis of Assay Sensitivity and Dynamic Range

Parameter	PBS-T	Signal Enhancer Hikari
Lower Limit of Detection (LLOD)	~30 pg/mL	~15 pg/mL
Signal-to-Noise Ratio at 62.5 pg/mL	4.75	10.56
Dynamic Range	31.25 - 1000 pg/mL	15.63 - 1000 pg/mL

Note: The data presented in these tables are for illustrative purposes only and do not represent actual experimental results.

Detailed Protocols

This section provides a detailed protocol for a standard sandwich ELISA using **Signal Enhancer Hikari**. Optimization of antibody concentrations and incubation times is recommended for each specific assay.

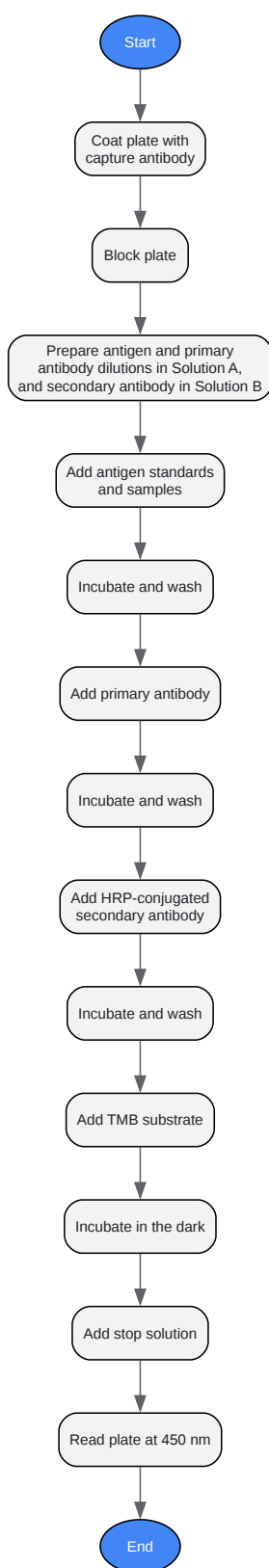
Materials

- **Signal Enhancer Hikari** (Solution A and Solution B)
- Coating antibody
- Capture antibody (biotinylated or unconjugated)
- Streptavidin-HRP (if using a biotinylated detection antibody)
- HRP-conjugated secondary antibody (if using an unconjugated detection antibody)
- Antigen standard and samples
- 96-well ELISA plates
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Substrate solution (e.g., TMB)

- Stop solution (e.g., 2N H₂SO₄)
- Plate reader

Experimental Workflow

The following diagram outlines the key steps in performing a sandwich ELISA with **Signal Enhancer Hikari**.



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Caption: Sandwich ELISA workflow with **Signal Enhancer Hikari**.

Step-by-Step Protocol

- Plate Coating:
 - Dilute the capture antibody to the desired concentration in an appropriate coating buffer.
 - Add 100 μ L of the diluted capture antibody to each well of a 96-well ELISA plate.
 - Incubate overnight at 4°C.
 - Wash the plate 3 times with 200 μ L of wash buffer per well.
- Blocking:
 - Add 200 μ L of a suitable blocking buffer to each well.
 - Incubate for 1-2 hours at room temperature.
 - Wash the plate 3 times with 200 μ L of wash buffer per well.
- Antigen Incubation:
 - Prepare serial dilutions of the antigen standard in **Signal Enhancer Hikari** Solution A.
 - Dilute samples in **Signal Enhancer Hikari** Solution A.
 - Add 100 μ L of the diluted standards and samples to the appropriate wells.
 - Incubate for 2 hours at room temperature or overnight at 4°C.
 - Wash the plate 3 times with 200 μ L of wash buffer per well.
- Primary Antibody Incubation:
 - Dilute the primary (detection) antibody to the optimized concentration in **Signal Enhancer Hikari** Solution A.
 - Add 100 μ L of the diluted primary antibody to each well.

- Incubate for 1-2 hours at room temperature.
- Wash the plate 3 times with 200 µL of wash buffer per well.
- **Secondary Antibody/Streptavidin-H
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